

Technical Guide: Solubility & Handling of Pravastatin-d9 Sodium for Analytical Applications

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Compound of Interest

Compound Name: Pravastatin-d9 (sodium)

Cat. No.: B12364119

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Executive Summary

Pravastatin-d9 sodium is the stable isotope-labeled analog of the HMG-CoA reductase inhibitor Pravastatin. It is universally employed as an Internal Standard (IS) in LC-MS/MS bioanalysis to compensate for matrix effects, extraction recovery variances, and ionization inconsistencies.

While chemically robust, the analytical reliability of Pravastatin-d9 sodium hinges on precise solubility management. It is freely soluble in both methanol and water, but its stability is strictly pH-dependent. This guide provides a validated framework for solubilizing, storing, and handling this compound to prevent the common pitfall of acid-catalyzed lactonization, ensuring the integrity of quantitative data.

Physicochemical Profile

Understanding the fundamental chemical nature of the deuterated standard is the first step in designing a robust protocol. Pravastatin-d9 sodium retains the hydrophilic properties of the native drug due to its polar hydroxyl groups and carboxylic acid moiety (in salt form).

Property	Pravastatin Sodium (Native)	Pravastatin-d9 Sodium (IS)
CAS Number	81131-70-6	1225383-16-9 (approx)
Molecular Formula	C ₂₃ H ₃₅ NaO ₇	C ₂₃ H ₂₆ D ₉ NaO ₇
Molecular Weight	446.51 g/mol	~455.57 g/mol
Appearance	White, hygroscopic crystalline powder	White to off-white solid
Polarity	High (Hydrophilic)	High (Hydrophilic)
pKa	~4.2 (Carboxylic acid)	~4.2

Solubility Data & Solvent Interaction[1][2]

Pravastatin sodium defies the general rule of "lipophilic statins" (like Lovastatin or Simvastatin). It is inherently hydrophilic, which dictates its solvent compatibility.

Solubility Limits

The following data represents the saturation limits at 25°C. For analytical stock solutions, we operate well below these limits to ensure thermodynamic stability.

Solvent	Solubility Rating	Approx. Concentration Limit	Application Note
Methanol	Freely Soluble	> 100 mg/mL	Recommended for Primary Stock. Excellent solubility and easy to evaporate if needed.
Water	Freely Soluble	> 300 mg/mL	Recommended for Working Solutions. High solubility but risk of microbial growth during long-term storage.
Ethanol	Soluble	~ 30 mg/mL	Alternative stock solvent, though less efficient than methanol.
Isopropanol	Slightly Soluble	< 10 mg/mL	Not recommended for stock preparation.
Acetonitrile	Very Slightly Soluble	< 1 mg/mL	Caution: Do not use pure ACN for dissolving solid material; precipitation risk is high.

The Polarity Mechanism

The high solubility in methanol and water is driven by ion-dipole interactions.^[1] The sodium carboxylate group and the multiple hydroxyl groups on the decalin ring form strong hydrogen bond networks with protic solvents (Water, MeOH). In aprotic solvents like Acetonitrile, these networks cannot form efficiently, leading to poor solubility.

Stability & Degradation Pathways

Crucial Warning: Solubility does not equal stability. While Pravastatin-d9 dissolves easily in water, it is chemically unstable in acidic environments.

The Lactonization Risk

Under acidic conditions ($\text{pH} < 5$), Pravastatin undergoes reversible intramolecular esterification to form Pravastatin Lactone. This conversion alters the mass (loss of H_2O and Na) and retention time, rendering the IS useless for the target analyte.

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Stability Profile Summary

- Solid State: Stable for >2 years at -20°C . Protect from moisture (hygroscopic).
- Methanol Stock: Stable for 3 months at -20°C .
- Aqueous Solutions:
 - pH 7.0 - 9.0: Stable for 24-48 hours at 4°C .
 - $\text{pH} < 5.0$: Rapid degradation to lactone.

Experimental Protocol: Stock Solution Preparation

This protocol is designed to generate a primary stock solution at 1.0 mg/mL, suitable for LC-MS/MS workflows.

Materials Required[3][4]

- Pravastatin-d9 Sodium (Solid Reference Material)
- Methanol (LC-MS Grade)[2]
- Water (Milli-Q / LC-MS Grade)[3]

- Amber glass vials (Silanized preferred to minimize adsorption)
- Calibrated Analytical Balance (Readability 0.01 mg)

Workflow Diagram

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Detailed Procedure

- Equilibration: Allow the vial of solid Pravastatin-d9 sodium to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the hygroscopic powder.
- Weighing: Accurately weigh 1.0 mg of the substance into a clean amber glass vial.
 - Note: Due to the high cost of deuterated standards, it is acceptable to weigh smaller amounts (e.g., 0.5 mg) and adjust solvent volume accordingly.
- Solubilization: Add the calculated volume of 100% Methanol to achieve a concentration of 1.0 mg/mL.
 - Why Methanol? Methanol provides excellent solubility, prevents microbial growth during storage, and is easily miscible with aqueous buffers later.
- Mixing: Vortex for 30 seconds. Visual inspection should confirm a clear, particle-free solution.
- Storage: Divide the stock into single-use aliquots (e.g., 100 µL) in cryovials. Store at -20°C.

Analytical Application (LC-MS/MS)

When using Pravastatin-d9 as an Internal Standard, the transition from the methanolic stock to the aqueous biological matrix is critical.

Working Solution Preparation

Do not spike pure methanolic stock directly into plasma/serum, as this may cause localized protein precipitation or solvent effects.

- Diluent: Prepare a 50:50 Methanol:Water (v/v) mixture.
- Dilution: Dilute the 1 mg/mL stock to a working concentration (e.g., 100 ng/mL or 1 µg/mL) using the diluent.
- Spiking: Add the working solution to the sample.
 - Target: The final IS concentration should yield a signal intensity similar to the middle of the analyte's calibration curve.

Chromatography Considerations

- Mobile Phase: Use Ammonium Acetate or Ammonium Formate buffers (pH ~4.5 - 5.5). Avoid strong acids (TFA, Formic Acid > 0.1%) in the mobile phase if possible, or ensure the column temperature is low (< 40°C) to minimize on-column lactonization.
- Solvent Mismatch: If the sample solvent contains a high percentage of methanol (from the stock), and the initial mobile phase is high aqueous, peak broadening may occur. Ensure the final sample injection solvent matches the initial mobile phase strength (e.g., < 30% organic).

Troubleshooting & Best Practices

Issue	Probable Cause	Corrective Action
Precipitation in Stock	Use of Acetonitrile or cold solvent	Warm to RT; use Methanol or Water only.
Double Peaks in LC-MS	Lactone formation	Check pH of mobile phase and sample solvent. Ensure pH > 4.5.
Signal Loss over Time	Degradation or Adsorption	Use silanized glass; prepare working solutions daily; keep samples at 4°C in autosampler.
Variable Recovery	Inconsistent IS spiking	Use positive displacement pipettes for methanolic solutions.

References

- PubChem. (2023). Pravastatin Sodium Compound Summary. National Library of Medicine. [\[Link\]](#)
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